

Application Notes and Protocols for Oncrasin-1 in Cell Culture

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Compound of Interest

Compound Name: *Oncrasin 1*

Cat. No.: *B1677298*

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Introduction

Oncrasin-1 is a small molecule inhibitor identified through synthetic lethality screening in cancer cells harboring K-Ras mutations.[1][2] It functions as a proapoptotic agent by inhibiting the phosphorylation of the C-terminal domain (CTD) of RNA polymerase II, a critical step in transcription elongation and mRNA processing.[1][3] This disruption of RNA polymerase II function ultimately leads to cell death.[1] Oncrasin-1 has demonstrated antiproliferative effects against a variety of human tumor cell lines with K-Ras mutations, exhibiting IC50 values generally at or below 3 μ M.[2][4] These application notes provide detailed protocols for the use of Oncrasin-1 in cell culture experiments to assess its cytotoxic and apoptotic effects.

Data Presentation

Table 1: Solubility and Storage of Oncrasin-1

| Property | Recommendation | Citation(s) |
|------------------|--|---|
| Solubility | Soluble in DMSO (up to 100 mM) and ethanol (up to 25 mM). | [2] [3] |
| Powder Storage | Store at +4°C. | [2] [3] |
| Solution Storage | Prepare solutions on the day of use if possible. If storage is required, store at -20°C for up to one month. | [3] |

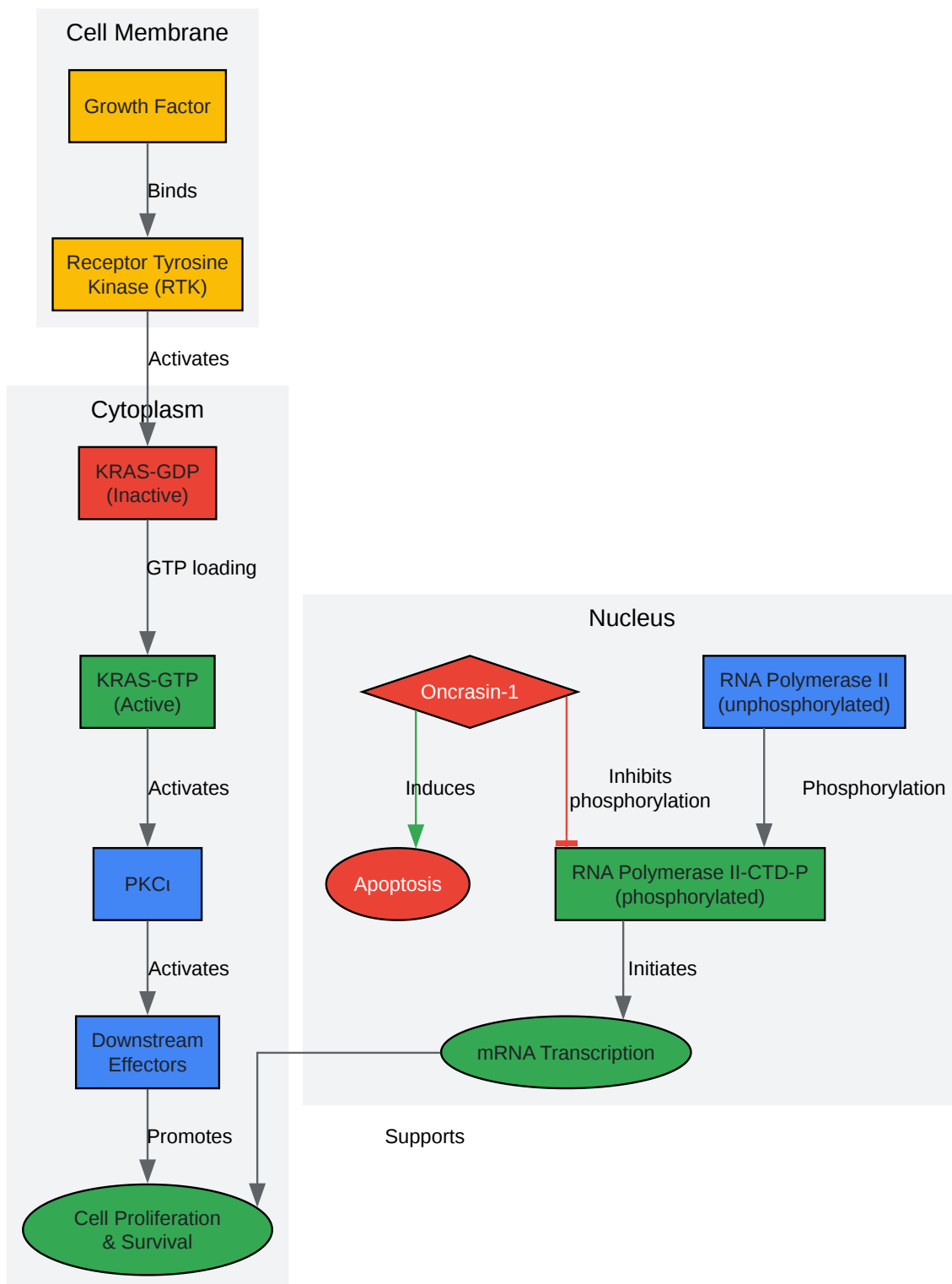
Table 2: Reported IC50 Values of Oncrasin-1 in K-Ras Mutant Cancer Cell Lines

| Cell Line | Cancer Type | IC50 (μM) | Citation(s) |
|-----------|---|-----------|---------------------|
| H460 | Non-small cell lung | ≤ 3 | [4] |
| H2122 | Non-small cell lung | ≤ 3 | [4] |
| H2887 | Non-small cell lung | ≤ 3 | [4] |
| A549 | Non-small cell lung | ≤ 3 | [4] |
| Various | Human tumor cell lines with K-Ras mutations | ≤ 3 | [2] |

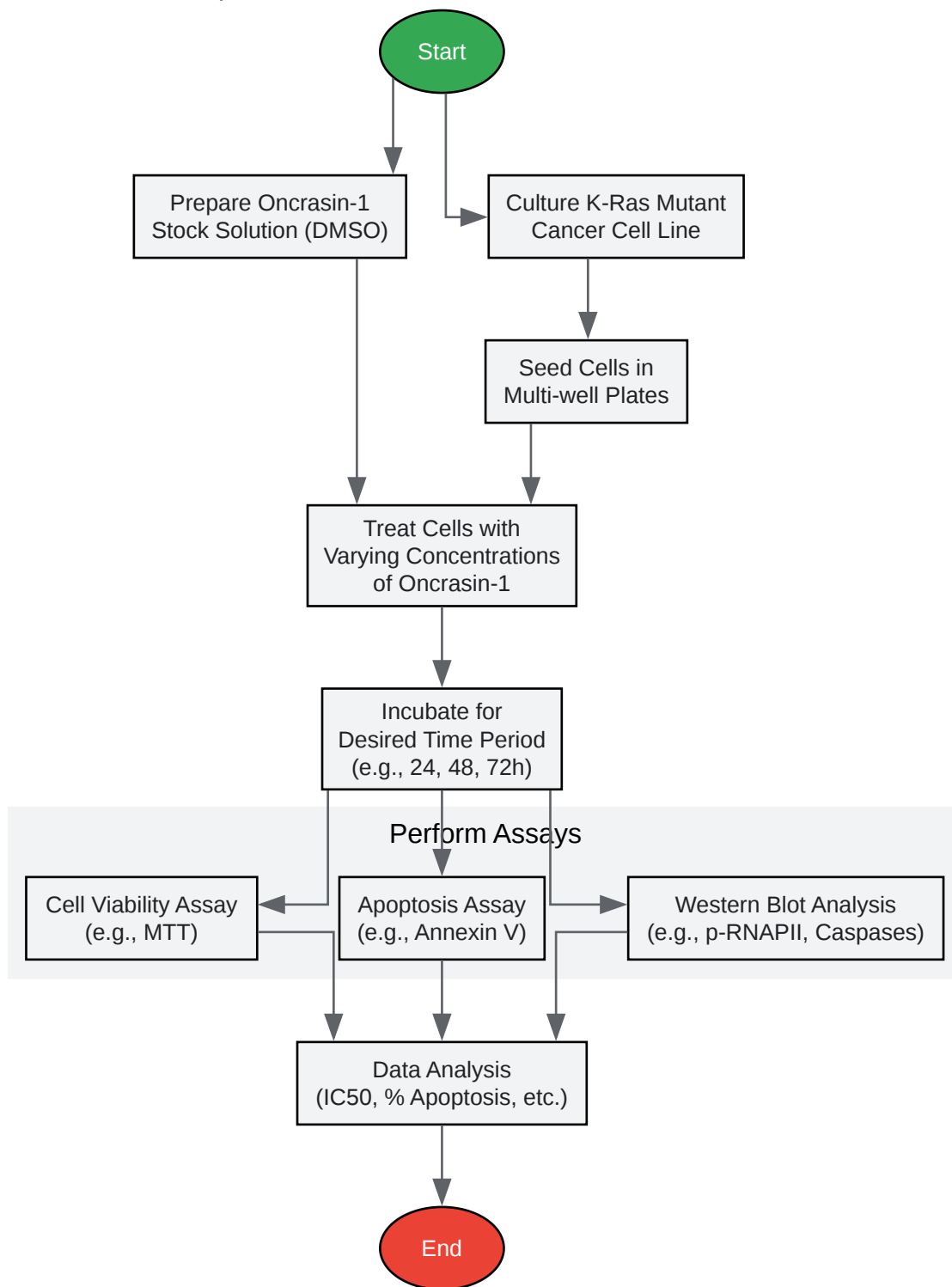
Signaling Pathway and Experimental Workflow

Below are diagrams illustrating the mechanism of action of Oncrasin-1 and a typical experimental workflow for its evaluation in cell culture.

Oncrasin-1 Signaling Pathway



Experimental Workflow for Oncrasin-1 Evaluation

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References

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